

# In-Depth Technical Guide: D-Ribose-1,2-13C2

## Molecular Weight

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### Compound of Interest

Compound Name: D-Ribose-1,2-13C2

Cat. No.: B12386646

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This guide provides a detailed analysis of the molecular weight of **D-Ribose-1,2-13C2**, a crucial isotopically labeled sugar for researchers in metabolic studies and drug development. The inclusion of two Carbon-13 isotopes significantly alters the molecular weight from its naturally occurring counterpart, a distinction vital for mass spectrometry-based analyses.

## Molecular Weight Determination

The molecular weight of **D-Ribose-1,2-13C2** is calculated by summing the atomic masses of its constituent isotopes. The molecular formula for D-Ribose is C<sub>5</sub>H<sub>10</sub>O<sub>5</sub>. In this labeled variant, two carbon atoms are the heavy isotope <sup>13</sup>C, while the remaining three are the common <sup>12</sup>C isotope. For the purpose of this high-precision calculation, the most common isotopes of hydrogen (<sup>1</sup>H) and oxygen (<sup>16</sup>O) are assumed.

The calculation is as follows:

$(2 \times \text{Atomic Mass of } ^{13}\text{C}) + (3 \times \text{Atomic Mass of } ^{12}\text{C}) + (10 \times \text{Atomic Mass of } ^1\text{H}) + (5 \times \text{Atomic Mass of } ^{16}\text{O})$

$= (2 \times 13.003355 \text{ Da}) + (3 \times 12.000000 \text{ Da}) + (10 \times 1.007825 \text{ Da}) + (5 \times 15.994915 \text{ Da})$

$= 26.00671 \text{ Da} + 36.000000 \text{ Da} + 10.07825 \text{ Da} + 79.974575 \text{ Da}$

$= 152.059535 \text{ Da}$

## Data Presentation: Atomic Composition and Mass

The following table summarizes the quantitative data used to determine the molecular weight of **D-Ribose-1,2-<sup>13</sup>C<sub>2</sub>**.

Element	Isotope	Quantity	Atomic Mass (Da)	Total Mass (Da)
Carbon	<sup>13</sup> C	2	13.003355	26.00671
Carbon	<sup>12</sup> C	3	12.000000	36.000000
Hydrogen	<sup>1</sup> H	10	1.007825[1]	10.07825
Oxygen	<sup>16</sup> O	5	15.994915[2][3] [4]	79.974575
Total	20	152.059535		

## Experimental Protocols

The determination of the molecular weight of an isotopically labeled compound like **D-Ribose-1,2-<sup>13</sup>C<sub>2</sub>** is primarily achieved through high-resolution mass spectrometry.

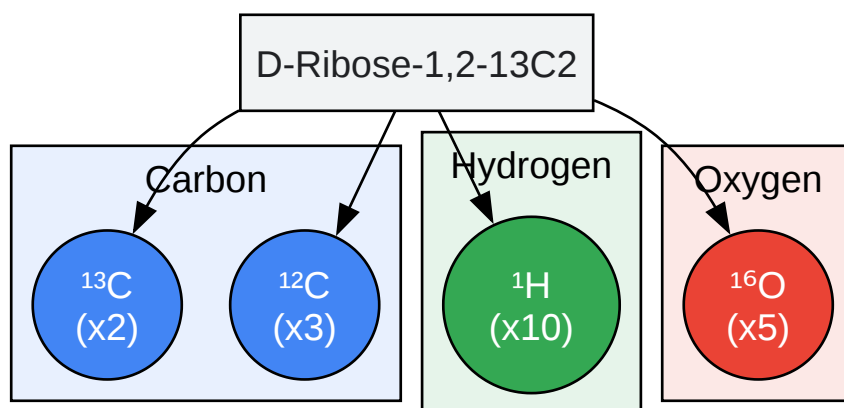
Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **D-Ribose-1,2-<sup>13</sup>C<sub>2</sub>** is prepared in a suitable solvent, such as methanol or water, to a concentration of approximately 1 µg/mL.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, is calibrated according to the manufacturer's instructions using a known calibration standard.
- **Infusion:** The sample is introduced into the mass spectrometer via direct infusion using a syringe pump at a flow rate of 5-10 µL/min.
- **Ionization:** Electrospray ionization (ESI) is typically used in positive ion mode to generate protonated molecules, [M+H]<sup>+</sup>.

- **Data Acquisition:** The instrument is set to acquire data over a mass range that includes the expected  $m/z$  (mass-to-charge ratio) of the target ion. For **D-Ribose-1,2- $^{13}\text{C}_2$** , this would be centered around  $m/z$  153.06.
- **Data Analysis:** The resulting spectrum is analyzed to identify the peak corresponding to the  $[\text{M}+\text{H}]^+$  ion of **D-Ribose-1,2- $^{13}\text{C}_2$** . The high resolution of the instrument allows for the differentiation of this peak from other ions with similar nominal masses. The accurate mass measurement is then used to confirm the elemental composition.

## Visualization of Elemental Composition

The following diagram illustrates the elemental and isotopic composition of **D-Ribose-1,2- $^{13}\text{C}_2$** , which forms the basis for the molecular weight calculation.



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Caption: Elemental composition of **D-Ribose-1,2- $^{13}\text{C}_2$** .

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## References

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